

Physical and chemical properties of Lagotisoide D.

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Compound of Interest

Compound Name: *Lagotisoide D*

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Lagotisoide D: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lagotisoide D is an iridoid glycoside isolated from the plant *Lagotis yunnanensis*. This document provides a detailed overview of its known physical and chemical properties based on current scientific literature. It includes a summary of its structural elucidation, spectroscopic data, and the experimental protocols utilized for its isolation and characterization. This guide is intended to serve as a foundational resource for researchers interested in the potential applications of **Lagotisoide D**.

Chemical and Physical Properties

Lagotisoide D is classified as an iridoid glycoside.^[1] Iridoids are a class of secondary metabolites characterized by a cyclopentane ring fused to a six-membered oxygen heterocycle.^[2] They are typically colorless, crystalline, and possess a bitter taste.^[2] Iridoid glycosides are known to be soluble in water and alcohols such as methanol and ethanol.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical data that has been reported for **Lagotisoide D**.

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₂ O ₁₃	[1]
Molecular Weight	552.52 g/mol	[3]
CAS Number	834155-36-1	[3]
Optical Rotation	[α]D = -168.50° (c = 0.345, MeOH)	[1]
High-Resolution Mass Spectrometry (HR-FAB-MS)	m/z 698.2449 [M+Na] ⁺ (Calcd. for C ₂₆ H ₃₂ O ₁₃ Na, 698.2422)	[1]

Note: Melting point and specific solubility data for **Lagotisoide D** are not currently available in the cited literature.

Structural Elucidation and Spectroscopic Data

The structure of **Lagotisoide D** was determined to be 6-O- α -L-(4"-O-E-3",4"-dimethoxycinnamoyl) rhamnopyranosylcatalpol based on extensive spectral analysis.[\[1\]](#)

Spectroscopic Data

The following data was instrumental in the structural elucidation of **Lagotisoide D**:

- Infrared (IR) Spectroscopy: The IR spectrum indicated the presence of hydroxyl (OH) groups with a broad absorption at 3375 cm⁻¹.[\[1\]](#)
- ¹H and ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy: Detailed 1D and 2D NMR experiments were used to establish the connectivity of the atoms. The chemical shifts are summarized in the table below.[\[1\]](#)

Position	¹ H Chemical Shift (δ)	¹³ C Chemical Shift (δ)
1	5.08 (d, $J=8.9$ Hz)	98.4
3	6.38 (dd, $J=6.0, 1.8$ Hz)	142.0
4	5.06 (dd, $J=6.0, 5.0$ Hz)	102.6
5	2.56 (m)	46.2
6	4.03 (dd, $J=8.0, 2.0$ Hz)	82.2
7	3.62 (d, $J=2.0$ Hz)	61.2
8	2.05 (m)	67.8
9	2.56 (m)	42.1
10	4.15 (d, $J=13.2$ Hz), 3.85 (d, $J=13.2$ Hz)	60.5
Rhamnopyranosyl		
1'	4.78 (d, $J=7.8$ Hz)	101.2
2'	3.55 (m)	72.1
3'	3.65 (m)	71.9
4'	3.35 (m)	73.8
5'	3.85 (m)	70.1
6'	1.25 (d, $J=6.2$ Hz)	18.2
Cinnamoyl		
1"	166.8	
2"	6.45 (d, $J=15.9$ Hz)	116.2
3"	7.65 (d, $J=15.9$ Hz)	145.1
1'''	127.2	
2'''	7.15 (d, $J=1.8$ Hz)	110.1
3'''	149.5	

4''"	151.8	
5''"	6.95 (d, $J=8.2$ Hz)	111.8
6''"	7.25 (dd, $J=8.2, 1.8$ Hz)	123.0
3''"-OCH ₃	3.90 (s)	56.2
4''"-OCH ₃	3.90 (s)	56.2

Data extracted from Yang et al. (2004).[\[1\]](#)

Experimental Protocols

The following section details the methodologies employed for the isolation and structural identification of **Lagotisoide D**.

Isolation of Lagotisoide D

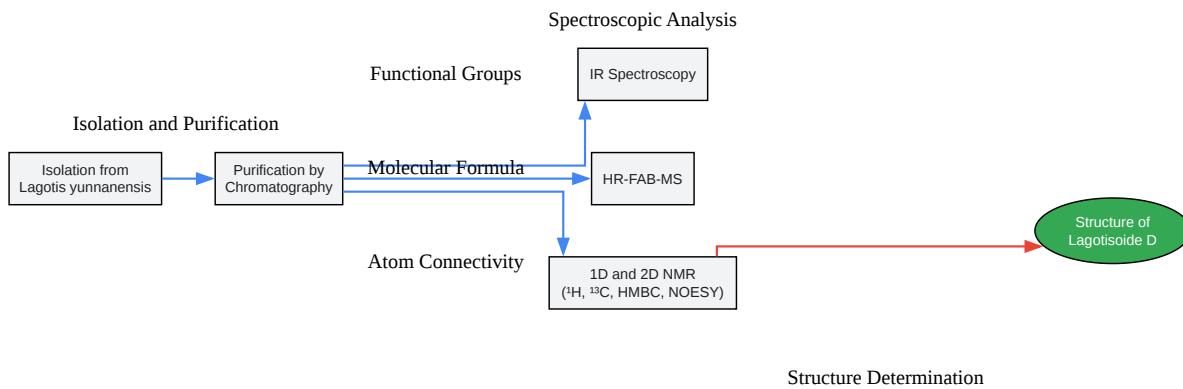
The isolation of **Lagotisoide D** from *Lagotis yunnanensis* was achieved through a multi-step extraction and chromatographic process.[\[1\]](#)[\[4\]](#)

Methodology:

- Extraction: The dried and powdered aerial parts of *Lagotis yunnanensis* were extracted with 95% ethanol at room temperature. The resulting extract was concentrated under reduced pressure to yield a crude extract.
- Solvent Partitioning: The crude extract was suspended in water and partitioned successively with petroleum ether, chloroform, ethyl acetate, and n-butanol.
- Column Chromatography: The n-butanol fraction was subjected to column chromatography on a silica gel column. The column was eluted with a gradient of chloroform and methanol.
- Further Chromatographic Separation: Fractions containing iridoid glycosides were further purified using repeated column chromatography on silica gel and polyamide columns.[\[5\]](#)
- Final Purification: The final purification of **Lagotisoide D** was achieved through preparative High-Performance Liquid Chromatography (HPLC).[\[5\]](#)

Structure Elucidation Workflow

The following diagram illustrates the workflow for the structural elucidation of **Lagotisoide D**.



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Caption: Workflow for the Structure Elucidation of **Lagotisoide D**.

Biological Activity

Currently, there is no specific information available in the scientific literature regarding the biological activity or potential signaling pathway interactions of **Lagotisoide D**. Further research is required to investigate its pharmacological properties.

Conclusion

Lagotisoide D is a structurally characterized iridoid glycoside from *Lagotis yunnanensis*. This guide has summarized the available data on its physical and chemical properties, including its molecular formula, weight, optical rotation, and detailed NMR and mass spectrometry data. The experimental protocols for its isolation and structural elucidation have also been outlined. The absence of data on its biological activity highlights a significant area for future investigation.

This foundational information serves as a valuable starting point for researchers aiming to explore the therapeutic or other potential applications of this natural product.

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